

1-(5-Fluoropyridin-2-YL)ethanamine CAS number lookup

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Compound of Interest

Compound Name: 1-(5-Fluoropyridin-2-YL)ethanamine

Cat. No.: B1398712

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An In-Depth Technical Guide to **1-(5-Fluoropyridin-2-yl)ethanamine**: Synthesis, Properties, and Applications in Drug Discovery

Introduction

1-(5-Fluoropyridin-2-yl)ethanamine is a pivotal chiral building block in modern medicinal chemistry. The strategic incorporation of a fluorine atom onto the pyridine ring significantly influences the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable scaffold for the development of novel therapeutics.^[1] This guide provides a comprehensive overview of **1-(5-fluoropyridin-2-yl)ethanamine**, focusing on its chemical identity, synthesis methodologies—with a particular emphasis on stereoselective techniques—and its critical role as a key intermediate in the synthesis of targeted therapies, most notably kinase inhibitors. For researchers and drug development professionals, understanding the nuances of this compound is essential for leveraging its full potential in creating next-generation pharmaceuticals.

Physicochemical Properties and Identification

Accurate identification of **1-(5-fluoropyridin-2-yl)ethanamine** is fundamental for its application in research and development. The compound exists as a racemic mixture and as distinct stereoisomers, each with a unique Chemical Abstracts Service (CAS) number.

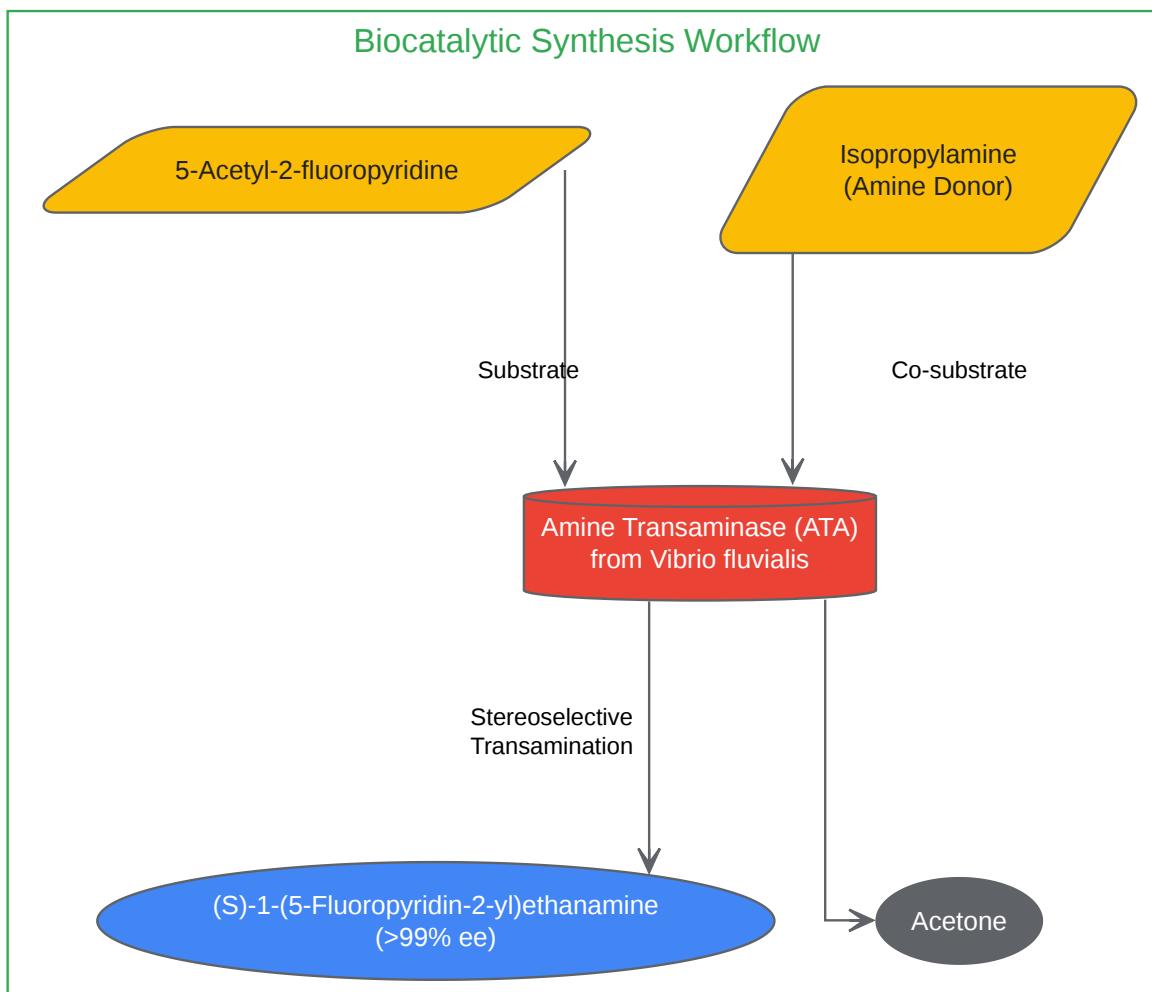
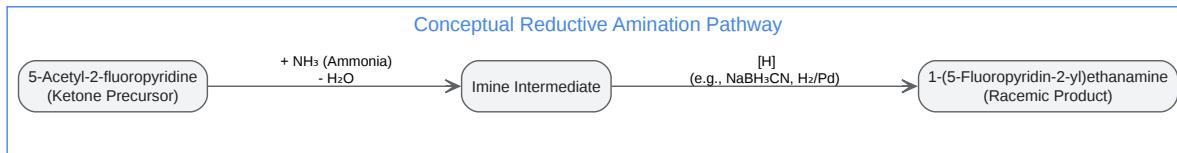
Identifier	Value	Source
Chemical Name	1-(5-Fluoropyridin-2-yl)ethanamine	ChemScene[2]
CAS Number (Racemate)	915720-57-9	ChemScene, ChemWhat[2][3]
CAS Number ((S)-enantiomer)	905587-15-7	BLDpharm, ChemicalBook[4] [5]
CAS Number ((R)-enantiomer dihydrochloride)	1909287-34-8	Advanced ChemBlocks[6]
Molecular Formula	C ₇ H ₉ FN ₂	ChemScene, ChemicalBook[2] [5]
Molecular Weight	140.16 g/mol	ChemScene, ChemicalBook[2] [5]
SMILES	CC(N)C1=NC=C(F)C=C1	ChemScene[2]
Physical and Safety Data	Value	Source
Boiling Point	182.8 ± 25.0 °C at 760 mmHg	ChemicalBook[5][7]
Storage Conditions	Store in freezer (-20°C), under inert atmosphere, and protected from light.	BLDpharm, ChemicalBook[4] [5]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).	ChemicalBook[5]

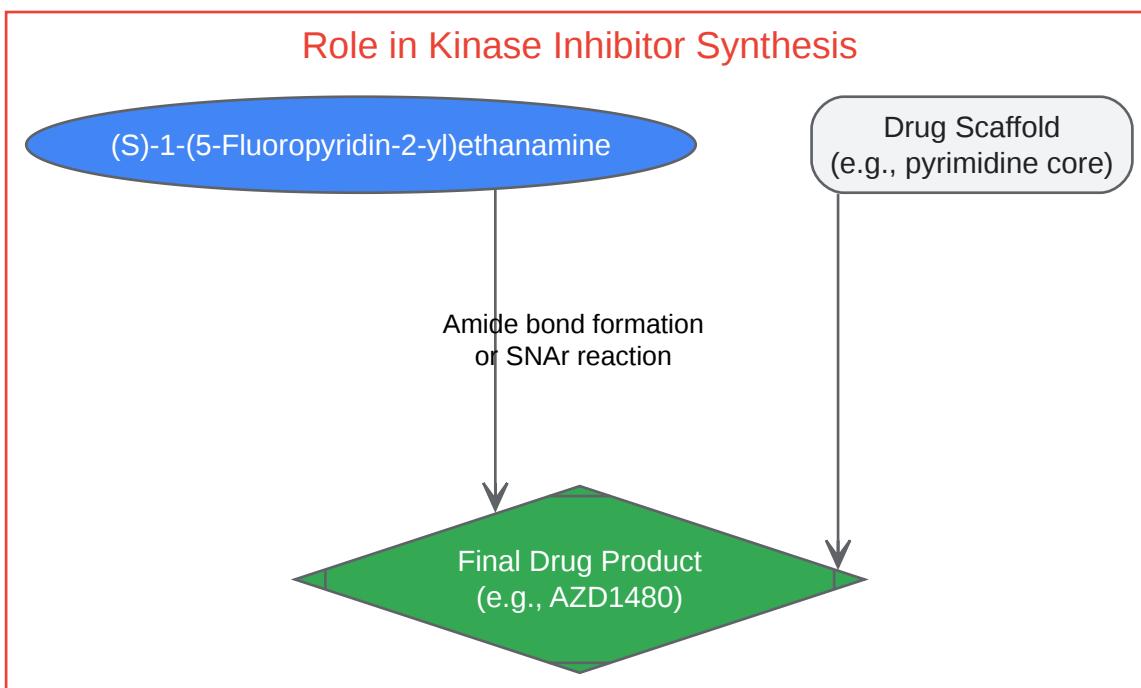
Synthesis and Stereoselective Methodologies

The synthesis of **1-(5-fluoropyridin-2-yl)ethanamine**, particularly its enantiomerically pure forms, is a subject of significant interest due to the stereospecific requirements of many of its downstream applications. Both traditional chemical synthesis and modern biocatalytic methods are employed.

Conceptual Chemical Synthesis Pathway

A plausible synthetic route to the racemic amine begins with a suitable fluoropyridine precursor, such as 5-acetyl-2-fluoropyridine. This ketone can undergo reductive amination to yield the target compound. The choice of reducing agent and reaction conditions is critical to optimize yield and minimize side reactions.





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References

- 1. Perfluoropyridine: Discovery, Chemistry, and Applications in Polymers and Material Science | MDPI [mdpi.com]
- 2. chemscene.com [chemscene.com]
- 3. chemwhat.com [chemwhat.com]
- 4. 905587-15-7|(S)-1-(5-Fluoropyridin-2-yl)ethanamine|BLD Pharm [bldpharm.com]
- 5. S)-1-(5-fluoropyridin-2-yl)ethanamine | 905587-15-7 [amp.chemicalbook.com]
- 6. (R)-1-(5-fluoropyridin-2-yl)ethanamine dihydrochloride 95.00% | CAS: 1909287-34-8 | AChemBlock [achemblock.com]
- 7. S)-1-(5-fluoropyridin-2-yl)ethanamine | 905587-15-7 [amp.chemicalbook.com]

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